

The Molecular Architecture and Chemical Identity of Lugduname: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Lugduname*
CAS No.: *180045-75-4*
Cat. No.: *B15722844*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lugduname, a guanidinocarboxylic acid derivative, stands as one of the most potent sweetening agents ever synthesized, with an estimated sweetness potency ranging from 220,000 to 300,000 times that of sucrose.[1][2] Developed in 1996 at the University of Lyon, its name is a nod to Lugdunum, the Roman name for the French city.[2] Despite its extraordinary potency, **Lugduname** has not been approved for commercial use in food products due to a lack of comprehensive safety and toxicological data.[3] However, its extreme sweetness makes it a valuable molecular probe for investigating the structure-activity relationships of the human sweet taste receptor and for the development of novel sweeteners.[3] This technical guide provides a detailed overview of the molecular structure, chemical formula, and known experimental data of **Lugduname**, aimed at researchers and professionals in the fields of chemistry and drug development.

Molecular Structure and Chemical Formula

Lugduname is a complex organic molecule characterized by a guanidinoacetic acid core substituted with a 4-cyanophenyl group and a piperonyl group (also known as a 1,3-benzodioxol-5-yl)methyl group).

Chemical Formula and Molecular Weight

The chemical and physical properties of **Lugduname** are summarized in the table below.

Property	Value	Source(s)
Chemical Formula	C ₁₈ H ₁₆ N ₄ O ₄	[3][4]
Molecular Weight	352.35 g/mol	[2][3]
IUPAC Name	N-(4-cyanophenyl)-N'-(1,3-benzodioxol-5-ylmethyl)guanidinoacetic acid	[2]
CAS Number	180045-75-4	[3][4]
InChI	InChI=1S/C18H16N4O4/c19-8-12-4-6-14(7-5-12)22-18(21-10-16(23)24)20-9-13-2-1-3-15-17(13)26-11-25-15/h1-7H,9-11H2,(H,23,24)(H2,20,21,22)	[4]
InChIKey	IHKGGKRBWGTNNG-UHFFFAOYSA-N	[4]
Canonical SMILES	<chem>C1=CC(=CC=C1C#N)NC(=NC(=O)O)NCC2=C(C=C(C=C2)OCOC3C3</chem>	[4]
Exact Mass	352.117155 amu	[3]
Elemental Analysis	C: 61.36%, H: 4.58%, N: 15.90%, O: 18.16%	[3]

Experimental Protocols

Detailed experimental protocols for the synthesis of **Lugduname** and its precursors are crucial for researchers aiming to work with this compound. The following sections outline the synthetic routes based on available literature.

Synthesis of Lugduname

The synthesis of **Lugduname** involves the reaction of two key precursors: 4-cyanophenyl isothiocyanate and piperonylamine, followed by reaction with glycine. A general procedure for the synthesis of N,N'-disubstituted guanidinocarboxylic acids, including **Lugduname**, has been described in the scientific literature.

General Protocol for N,N'-Disubstituted Guanidinocarboxylic Acids:

This synthesis typically proceeds through a carbodiimide intermediate.

- **Formation of the Thiourea:** An equimolar amount of the primary amine (e.g., piperonylamine) is reacted with the isothiocyanate (e.g., 4-cyanophenyl isothiocyanate) in a suitable solvent such as dichloromethane or tetrahydrofuran at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC). Upon completion, the solvent is removed under reduced pressure to yield the corresponding thiourea.
- **Activation and Guanylation:** The thiourea is then dissolved in an appropriate solvent, and a desulfurizing agent, such as Mukaiyama's reagent (2-chloro-1-methylpyridinium iodide) or a carbodiimide coupling reagent like EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide), is added in the presence of a base (e.g., triethylamine). This in-situ generates a reactive carbodiimide.
- **Reaction with Amino Acid:** The amino acid (e.g., glycine) is then added to the reaction mixture. The reaction is typically stirred at room temperature for several hours to overnight.
- **Work-up and Purification:** The reaction mixture is then subjected to an aqueous work-up to remove the reagents and byproducts. The crude product is then purified by column chromatography on silica gel to afford the desired N,N'-disubstituted guanidinocarboxylic acid.

Synthesis of Precursors

1. 4-Cyanophenyl Isothiocyanate:

This precursor can be synthesized from 4-aminobenzonitrile.

- **Reaction with Thiophosgene:** 4-aminobenzonitrile is dissolved in a suitable solvent, such as dichloromethane or a biphasic system of water and an organic solvent. Thiophosgene is added, often in the presence of a base like sodium bicarbonate or triethylamine, to neutralize the HCl byproduct. The reaction is typically carried out at room temperature.
- **Work-up and Purification:** After the reaction is complete, the organic layer is separated, washed with water, dried over a suitable drying agent (e.g., anhydrous sodium sulfate), and the solvent is evaporated. The crude product can be purified by recrystallization or column chromatography.

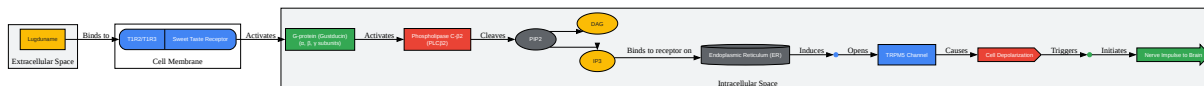
2. Piperonylamine:

Piperonylamine can be prepared from piperonal (heliotropin) via reductive amination.

- **Imine Formation:** Piperonal is reacted with a source of ammonia, such as ammonium acetate or a solution of ammonia in an alcohol, to form the corresponding imine in situ.
- **Reduction:** A reducing agent, such as sodium borohydride (NaBH_4), sodium cyanoborohydride (NaBH_3CN), or catalytic hydrogenation (H_2 over a catalyst like Palladium on carbon), is then added to the reaction mixture to reduce the imine to the primary amine, piperonylamine.[5]
- **Work-up and Purification:** The reaction is quenched, and the product is extracted into an organic solvent. The organic layer is then washed, dried, and the solvent removed. The resulting piperonylamine can be purified by distillation under reduced pressure or by column chromatography.

Signaling Pathway of Lugduname

Lugduname exerts its sweet taste by activating the T1R2/T1R3 G-protein coupled receptor (GPCR) located on the surface of taste receptor cells in the taste buds.[3] The binding of **Lugduname** to this receptor initiates an intracellular signaling cascade, leading to the perception of sweetness.

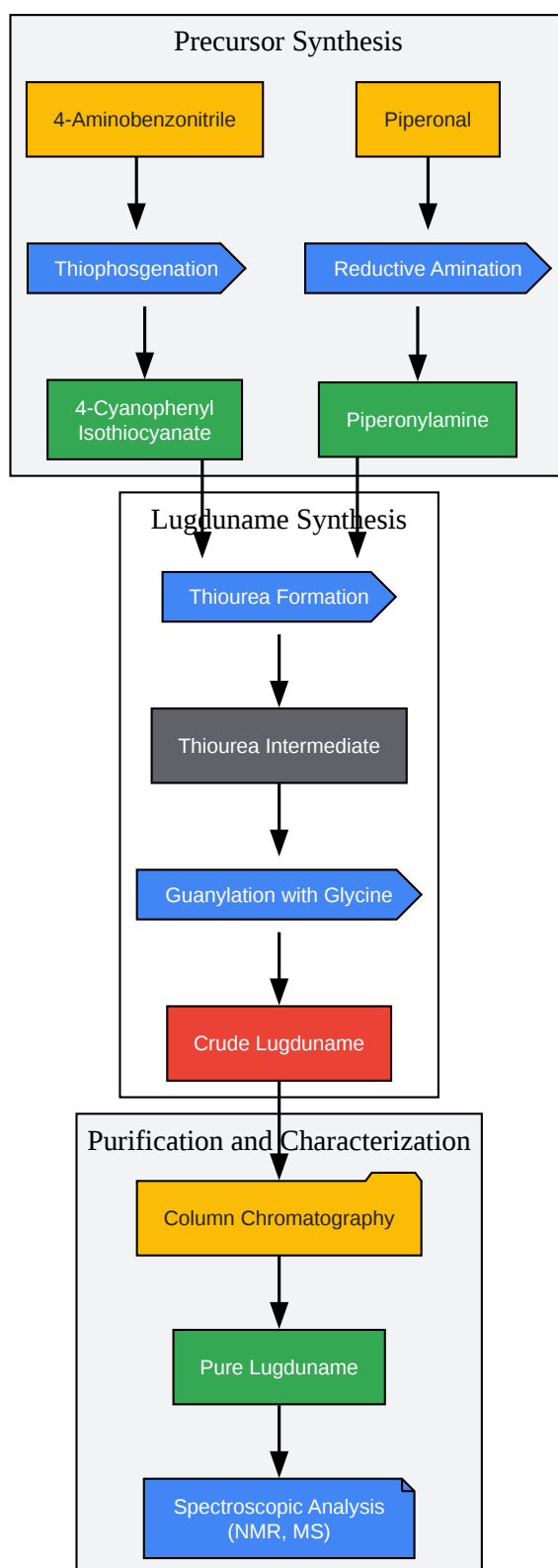


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Caption: Sweet taste signaling pathway activated by **Lugduname**.

Experimental Workflow for Synthesis and Characterization

The overall workflow for the synthesis and characterization of **Lugduname** is a multi-step process that requires careful execution and analysis at each stage.



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Caption: Experimental workflow for the synthesis of **Lugduname**.

Conclusion

Lugduname remains a molecule of significant interest to the scientific community due to its unparalleled sweetness. While its future as a commercial sweetener is uncertain, its value as a research tool is undeniable. This technical guide provides a foundational understanding of its molecular structure, chemical properties, and the experimental approaches for its synthesis and study. Further research into its detailed spectroscopic characterization and biological interactions will continue to shed light on the mechanisms of sweet taste perception and aid in the design of next-generation sweeteners with improved safety and sensory profiles.

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